

Endothall Herbicide Combinations: A Comparative Performance Analysis for Aquatic Weed Management

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This guide provides a comprehensive evaluation of endothall when used in combination with other herbicides for the control of invasive aquatic plant species. By examining the synergistic and additive effects of these combinations, this document offers insights into optimizing treatment strategies for enhanced efficacy and broader-spectrum control. The following sections present quantitative data from key studies, detailed experimental protocols, and visualizations of herbicidal interactions and workflows.

Quantitative Performance Data

The efficacy of endothall in combination with other herbicides has been evaluated in numerous studies. The following tables summarize the key performance data, focusing on the control of prominent aquatic weeds such as Eurasian watermilfoil (*Myriophyllum spicatum*) and hydrilla (*Hydrilla verticillata*).

Table 1: Percent Control of Eurasian Watermilfoil with Endothall and Auxin Herbicide Combinations

Treatment (Concentrat ion)	Exposure Time (hr)	1 Week After Treatment (%)	2 Weeks After Treatment (%)	3 Weeks After Treatment (%)	4 Weeks After Treatment (%)
Endothall (1.0 mg ae L ⁻¹)	24	-	45	-	-
Endothall (1.5 mg ae L ⁻¹)	24	65	50	50	50
2,4-D (0.5 mg ae L ⁻¹)	24	-	-	-	>90
Triclopyr (0.5 mg ae L ⁻¹)	24	-	-	-	>90
Endothall (1.0 mg ae L ⁻¹) + 2,4-D (0.5 mg ae L ⁻¹)	24	60	>90	100	100
Endothall (1.0 mg ae L ⁻¹) + Triclopyr (0.5 mg ae L ⁻¹)	24	45	>90	100	100
Endothall (1.0 mg ae L ⁻¹) + 2,4-D (0.5 mg ae L ⁻¹)	12	50	>90	100	100
Endothall (1.0 mg ae L ⁻¹) + Triclopyr (0.5 mg ae L ⁻¹)	12	60	>90	100	100

Data synthesized from studies on Eurasian watermilfoil control.[\[1\]](#)[\[2\]](#)

Table 2: Percent Biomass Reduction of Hydrilla with Endothall and Diquat Combinations in Turbid Water

Treatment (Concentration)	Turbidity (NTU)	3 Weeks After Treatment (%)	6 Weeks After Treatment (%)
Diquat (0.18 mg ai L ⁻¹) + Endothall (1 mg ai L ⁻¹)	10	Similar to reference	Similar to reference
Diquat (0.18 mg ai L ⁻¹) + Endothall (1 mg ai L ⁻¹)	20	Similar to reference	Similar to reference
Diquat (0.36 mg ai L ⁻¹) + Endothall (1 mg ai L ⁻¹)	10	80	90
Diquat (0.36 mg ai L ⁻¹) + Endothall (1 mg ai L ⁻¹)	0	>90	>99

Data from a study evaluating hydrilla control in varying turbidity levels.[\[3\]](#)

Table 3: Efficacy of Endothall and Copper/Diquat Combinations on Hydrilla

Treatment (Concentration)	6 Weeks After Treatment (% Control)
Endothall (1 mg L ⁻¹)	-
Endothall (2 mg L ⁻¹)	>95
Endothall (3 mg L ⁻¹)	>95
Endothall (1 mg L ⁻¹) + Copper (0.5 mg L ⁻¹)	>99
Endothall (1 mg L ⁻¹) + Diquat (0.5 mg L ⁻¹)	>99

Results from a study on low-rate herbicide combinations for hydrilla control.[\[4\]](#)

Experimental Protocols

The data presented in this guide are derived from rigorous experimental studies. Below are detailed methodologies for key experiments cited.

Mesocosm Study of Endothall and Auxin Herbicide Combinations on Eurasian Watermilfoil

- **Experimental Setup:** The study was conducted in an outdoor mesocosm tank system. Eurasian watermilfoil was cultivated in pots containing a mixture of topsoil, loam, and sand, supplemented with a controlled-release fertilizer. The plants were grown until they reached the water surface.
- **Herbicide Application:** Herbicides were applied to the mesocosm tanks to achieve the target concentrations. For combination treatments, the herbicides were tank-mixed prior to application.
- **Exposure and Post-Treatment:** The plants were exposed to the herbicides for either 12 or 24 hours. Following the exposure period, the tanks were drained and refilled with fresh water three times to eliminate any residual herbicide.
- **Data Collection:** Plant biomass was harvested at specified intervals (e.g., 1, 2, 3, and 4 weeks after treatment) to determine the percent control relative to untreated reference plants.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Small-Scale Study of Endothall and Diquat Combinations on Hydrilla in Turbid Water

- **Experimental Setup:** The experiment utilized vertical aquariums filled with water at three different turbidity levels (0, 10, and 20 NTU). Healthy hydrilla apices (15 cm) were planted in containers with sediment capped with sand.
- **Herbicide Application:** Combinations of diquat and endothall were applied to the aquariums at specified concentrations.
- **Data Collection:** Hydrilla biomass was harvested at 3 and 6 weeks after treatment to assess the efficacy of the herbicide combinations under different turbidity conditions. Leaf

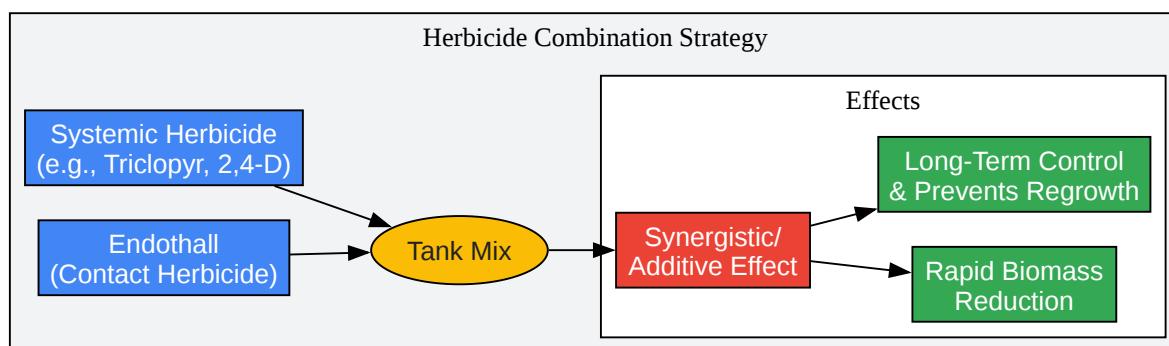
chlorophyll concentrations were also measured as an indicator of plant injury.[3]

Greenhouse Evaluation of Endothall with Copper and Diquat on Hydrilla

- Experimental Setup: Greenhouse aquariums were used to cultivate hydrilla. Apical shoots were planted in containers with amended sediment.
- Herbicide Application: Various concentrations of the dipotassium salt of endothall were applied alone and in combination with copper or diquat. A 24-hour dissipation half-life was simulated by replacing half the water daily for three days.
- Data Collection: Above-ground shoot biomass was harvested at 3 and 6 weeks after treatment and dried to a constant weight to determine the percent control.[4]

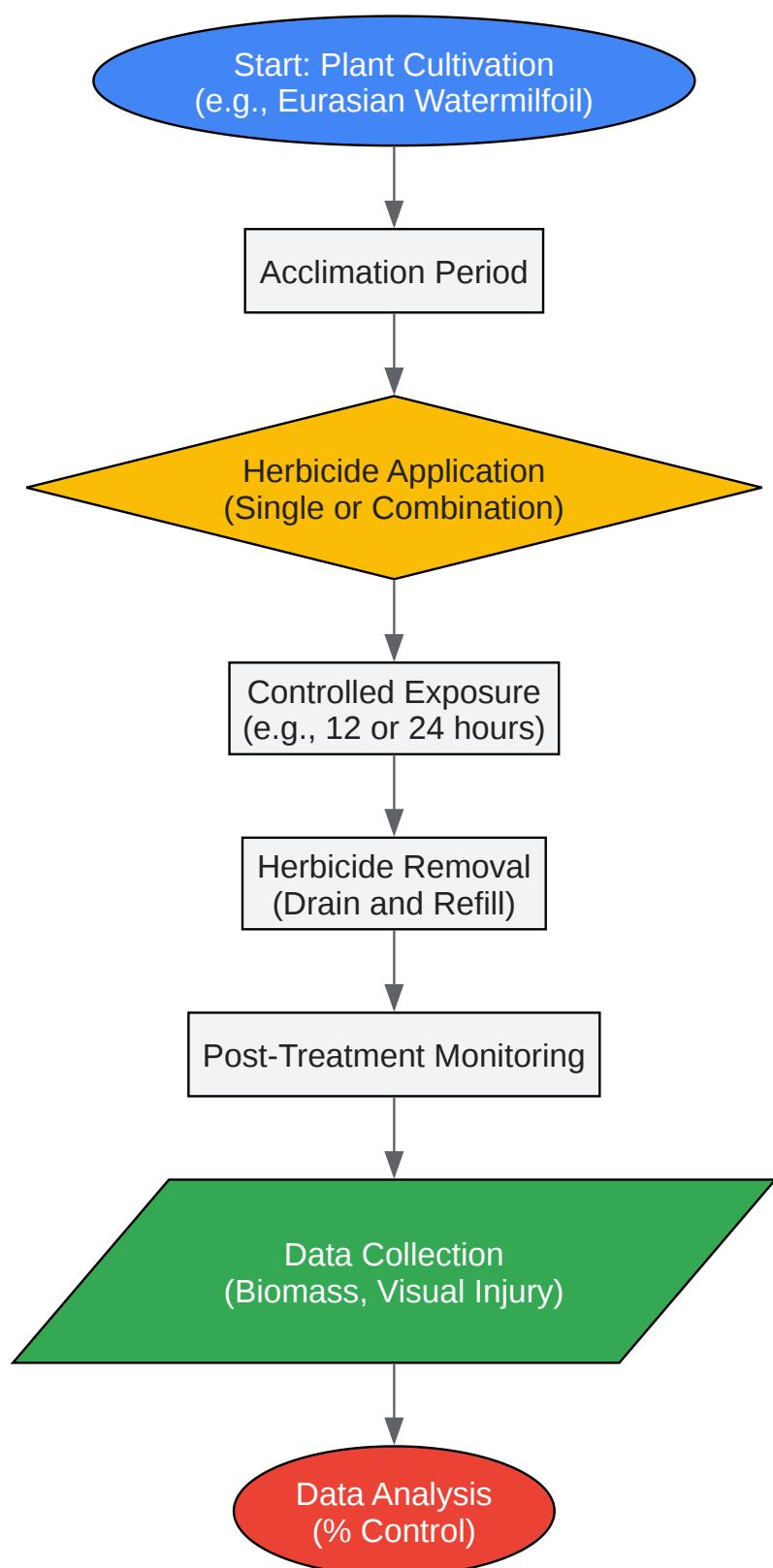
Visualizing Interactions and Workflows

The following diagrams illustrate the logical relationships in herbicide combination strategies and a typical experimental workflow.



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Caption: Herbicide combination strategy for enhanced aquatic weed control.



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Caption: A typical experimental workflow for evaluating herbicide efficacy.

Concluding Remarks

The combination of endothall with other herbicides, particularly systemic auxin-type herbicides like triclopyr and 2,4-D, and other contact herbicides like diquat, demonstrates a significant potential for improving the management of invasive aquatic weeds.^{[5][6][7]} These combinations can lead to more rapid and comprehensive control, often at lower application rates, which can be both economically and environmentally advantageous.^{[4][5]} The synergistic or additive effects observed in various studies highlight the importance of a multi-pronged approach to herbicide action, targeting different physiological pathways within the plant.^{[5][8]} Further research into optimizing concentrations, exposure times, and the spectrum of activity against various weed species will continue to refine these effective management strategies.

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